

Thermodynamic Properties of Adiponitrile: An In-depth Technical Guide for Process Modeling

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Compound of Interest

Compound Name:	Adiponitrile
CAS No.:	68411-90-5
Cat. No.:	B7769403

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermodynamic properties of **adiponitrile**, a key intermediate in the production of nylon 6,6. Accurate thermodynamic data is crucial for the design, simulation, and optimization of chemical processes involving this compound. This document collates available experimental data, details relevant experimental methodologies, and presents logical relationships through data visualization to support process modeling activities.

Core Thermodynamic Properties of Adiponitrile

A summary of the key thermodynamic properties of **adiponitrile** is presented below. The data has been compiled from various reliable sources to provide a solid foundation for process modeling.

Quantitative Data Summary

The following tables summarize the temperature-dependent thermodynamic properties of **adiponitrile**.

Table 1: Vapor Pressure of **Adiponitrile**

Temperature (°C)	Vapor Pressure (mmHg)
40	0.01 ^[1]
119	2 ^[1]

Table 2: Heat of Vaporization of **Adiponitrile**

Property	Value	Unit
Heat of Vaporization	70.4 x 10 ⁴	J/kg

Table 3: Liquid Heat Capacity of **Adiponitrile**

Temperature (°F)	Temperature (°C)	Liquid Heat Capacity (Btu/lb-°F)	Liquid Heat Capacity (J/g-°C)
85	29.4	0.480	2.008
90	32.2	0.480	2.008
95	35.0	0.480	2.008
100	37.8	0.480	2.008
105	40.6	0.480	2.008
110	43.3	0.480	2.008
115	46.1	0.480	2.008
120	48.9	0.480	2.008
125	51.7	0.480	2.008
130	54.4	0.480	2.008
135	57.2	0.480	2.008
140	60.0	0.480	2.008
145	62.8	0.480	2.008
150	65.6	0.480	2.008

Note: Conversion from Btu/lb-°F to J/g-°C is approximated as 1 Btu/lb-°F = 4.184 J/g-°C.

Table 4: Liquid Density of **Adiponitrile**

Temperature (°C)	Density (g/mL)
20	0.9676 ^[1]
25	0.951 ^[1]

Table 5: Liquid Viscosity of **Adiponitrile**

Temperature (°C)	Viscosity (cP)
20	9.1
25	5.74
70	2.6

Table 6: Other Physical Properties of **Adiponitrile**

Property	Value	Unit	Source
Molecular Weight	108.14	g/mol	[2]
Boiling Point	295	°C	[1][2]
Melting Point	1-3	°C	[1][2]

Surface Tension:

Experimental data for the surface tension of **adiponitrile** is not readily available in the surveyed literature.

Experimental Protocols

The determination of the aforementioned thermodynamic properties relies on established experimental techniques. Below are detailed methodologies for these key experiments.

Vapor Pressure Measurement (Static or Ebulliometric Method)

Objective: To determine the vapor pressure of liquid **adiponitrile** at various temperatures.

Methodology:

- Apparatus: A static vapor pressure apparatus or an ebulliometer is used. The static apparatus consists of a thermostated sample cell connected to a pressure measuring device

(e.g., a mercury manometer or a capacitance diaphragm gauge). An ebulliometer measures the boiling point of the liquid at a controlled pressure.

- Procedure (Static Method):
 - A purified sample of **adiponitrile** is placed in the sample cell.
 - The sample is thoroughly degassed by repeated freeze-pump-thaw cycles to remove any dissolved gases.
 - The sample cell is immersed in a constant-temperature bath, and the temperature is precisely controlled and measured.
 - Once thermal equilibrium is reached, the pressure of the vapor in equilibrium with the liquid is measured by the pressure transducer.
 - Measurements are repeated at different temperatures to obtain the vapor pressure curve.
- Data Analysis: The experimental data of vapor pressure versus temperature can be fitted to a suitable equation, such as the Antoine equation or the Clausius-Clapeyron equation, to describe the relationship.

Heat of Vaporization Measurement (Calorimetry)

Objective: To measure the enthalpy change associated with the phase transition of **adiponitrile** from liquid to gas.

Methodology:

- Apparatus: A calorimeter, specifically a vaporization calorimeter or a differential scanning calorimeter (DSC), is employed.
- Procedure (Vaporization Calorimetry):
 - A known mass of **adiponitrile** is placed in the calorimeter.
 - The sample is heated to its boiling point at a constant pressure.

- A known amount of electrical energy is supplied to the sample to induce vaporization at a constant temperature and pressure.
- The amount of substance vaporized is determined by mass difference or by collecting and quantifying the vapor.
- Data Analysis: The heat of vaporization (ΔH_{vap}) is calculated by dividing the supplied energy by the amount of substance vaporized.

Liquid Heat Capacity Measurement (Adiabatic or Differential Scanning Calorimetry)

Objective: To determine the amount of heat required to raise the temperature of a unit mass of liquid **adiponitrile** by one degree.

Methodology:

- Apparatus: An adiabatic calorimeter or a differential scanning calorimeter (DSC).
- Procedure (DSC):
 - A known mass of **adiponitrile** is hermetically sealed in a sample pan. An empty pan is used as a reference.
 - Both the sample and reference pans are placed in the DSC cell.
 - The temperature of the cell is increased at a constant rate (e.g., 10 °C/min).
 - The DSC measures the difference in heat flow required to raise the temperature of the sample and the reference.
- Data Analysis: The specific heat capacity (C_p) is determined from the differential heat flow, the heating rate, and the mass of the sample.

Liquid Density Measurement (Pycnometry or Vibrating Tube Densitometry)

Objective: To measure the mass per unit volume of liquid **adiponitrile**.

Methodology:

- Apparatus: A pycnometer (a glass flask with a precisely known volume) or a vibrating tube densitometer.
- Procedure (Pycnometry):
 - The pycnometer is cleaned, dried, and its empty mass is accurately measured.
 - It is then filled with **adiponitrile**, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a thermostat until it reaches the desired temperature, and the volume is adjusted precisely to the calibration mark.
 - The mass of the filled pycnometer is measured.
- Data Analysis: The density is calculated by dividing the mass of the **adiponitrile** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Liquid Viscosity Measurement (Capillary or Rotational Viscometry)

Objective: To measure the resistance to flow of liquid **adiponitrile**.

Methodology:

- Apparatus: A capillary viscometer (e.g., Ostwald or Ubbelohde type) or a rotational viscometer.
- Procedure (Capillary Viscometer):
 - A known volume of **adiponitrile** is introduced into the viscometer.
 - The viscometer is placed in a constant-temperature bath to reach thermal equilibrium.
 - The liquid is drawn up one arm of the viscometer by suction.

- The time taken for the liquid to flow between two marked points on the capillary is measured.
- Data Analysis: The kinematic viscosity is calculated using the measured flow time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at that temperature.

Visualization of Thermodynamic Relationships

The following diagrams illustrate the expected relationships between temperature and key thermodynamic properties of **adiponitrile** based on the collected data and general physical principles.

Vapor Pressure increases with Temperature.

Viscosity decreases with increasing Temperature.

Density generally decreases with increasing Temperature.

This guide provides a foundational set of thermodynamic data and experimental context for **adiponitrile**. For highly sensitive process modeling, it is recommended to consult specialized chemical engineering databases or conduct direct experimental measurements under process-specific conditions.

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References

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- To cite this document: BenchChem. [Thermodynamic Properties of Adiponitrile: An In-depth Technical Guide for Process Modeling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7769403/docs#thermodynamic-properties-of-adiponitrile-an-in-depth-technical-guide-for-process-modeling\]](https://www.benchchem.com/product/b7769403/docs#thermodynamic-properties-of-adiponitrile-an-in-depth-technical-guide-for-process-modeling)

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